

Application Notes and Protocols: Heneicosanol in Cosmetic Formulations

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Compound of Interest

Compound Name: *Heneicosanol*

Cat. No.: *B102992*

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Introduction to Heneicosanol in Cosmetics

Heneicosanol (also known as heneicosyl alcohol) is a long-chain primary fatty alcohol with 21 carbon atoms.[1][2] In cosmetic formulations, it primarily functions as an emollient, texture enhancer, thickener, and emulsion stabilizer.[3][4] Its long carbon chain structure imparts a waxy, crystalline solid form at room temperature, with a melting point of approximately 67-70°C. [5][6] **Heneicosanol** is practically insoluble in water but soluble in organic solvents, making it a valuable ingredient in the oil phase of emulsions.[2]

As a fatty alcohol, **Heneicosanol** contributes to the sensory properties of cosmetic products, providing a smooth, non-greasy feel upon application.[3][7] It helps to form a protective barrier on the skin's surface, reducing transepidermal water loss (TEWL) and thereby supporting skin hydration.[7][8] Its ability to increase the viscosity of formulations makes it a useful component in creating stable and aesthetically pleasing creams, lotions, and hair conditioners.[1][4]

Physicochemical Properties and Specifications

A summary of the key physicochemical properties of **Heneicosanol** is provided in the table below. These properties are essential for formulation development, ensuring compatibility with other ingredients and predicting the stability of the final product.

Property	Value	Reference
INCI Name	Heneicosanol	-
CAS Number	15594-90-8	[6]
Molecular Formula	C ₂₁ H ₄₄ O	[9]
Molecular Weight	312.58 g/mol	[5]
Appearance	White waxy solid/powder	[2]
Melting Point	67-70 °C	[5]
Solubility	Insoluble in water; Soluble in organic solvents	[2]
Purity (typical)	≥98.5% (GC)	[10]

Functions and Applications in Cosmetic Formulations

Heneicosanol is a versatile ingredient with multiple functions in cosmetic products. Its applications span across skin care, hair care, and color cosmetics.

Function	Description	Application Examples
Emollient	Softens and soothes the skin by forming a protective layer that helps to reduce moisture loss.[3]	Moisturizers, body lotions, creams, lip balms.
Thickening Agent	Increases the viscosity of formulations, contributing to a richer texture and improved stability.[1]	Creams, ointments, hair conditioners.
Emulsion Stabilizer	Helps to prevent the separation of oil and water phases in emulsions.[4]	Lotions, creams.
Opacifying Agent	Reduces the transparency of formulations, giving them a more uniform and creamy appearance.	Cleansers, foundations.
Texture Enhancer	Improves the spreadability and sensory feel of products on the skin, providing a smooth, non-greasy finish.[3]	Serums, primers, foundations.

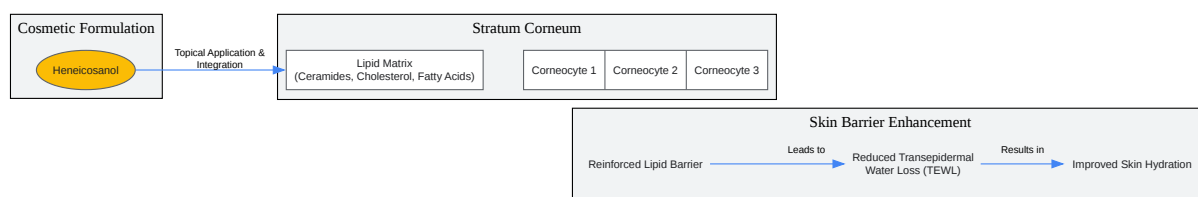
Mechanism of Action: Skin Barrier Support

While specific signaling pathways for **Heneicosanol** have not been elucidated in the available literature, its primary mechanism of action in improving skin condition is attributed to its role as a long-chain fatty alcohol in supporting the skin's natural barrier function. The stratum corneum, the outermost layer of the skin, is composed of corneocytes embedded in a lipid matrix, often described by the "brick and mortar" model. This lipid matrix, crucial for the skin's barrier function, is primarily composed of ceramides, cholesterol, and free fatty acids.

Long-chain fatty alcohols like **Heneicosanol** can integrate into this lipid matrix, reinforcing its structure and enhancing its ability to prevent water loss. This physical interaction helps to

maintain the integrity of the skin barrier, leading to improved hydration and a smoother skin surface.

The following diagram illustrates the integration of **Heneicosanol** into the stratum corneum lipid matrix.



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Integration of **Heneicosanol** into the Stratum Corneum Lipid Matrix.

Experimental Protocols

Formulation of an Oil-in-Water (O/W) Emulsion with Heneicosanol

This protocol outlines the preparation of a basic O/W moisturizing cream incorporating **Heneicosanol**.

Materials:

- Oil Phase:
 - **Heneicosanol**: 2-5% (w/w)
 - Cetearyl Alcohol: 3-6% (w/w)
 - Caprylic/Capric Triglyceride: 5-10% (w/w)

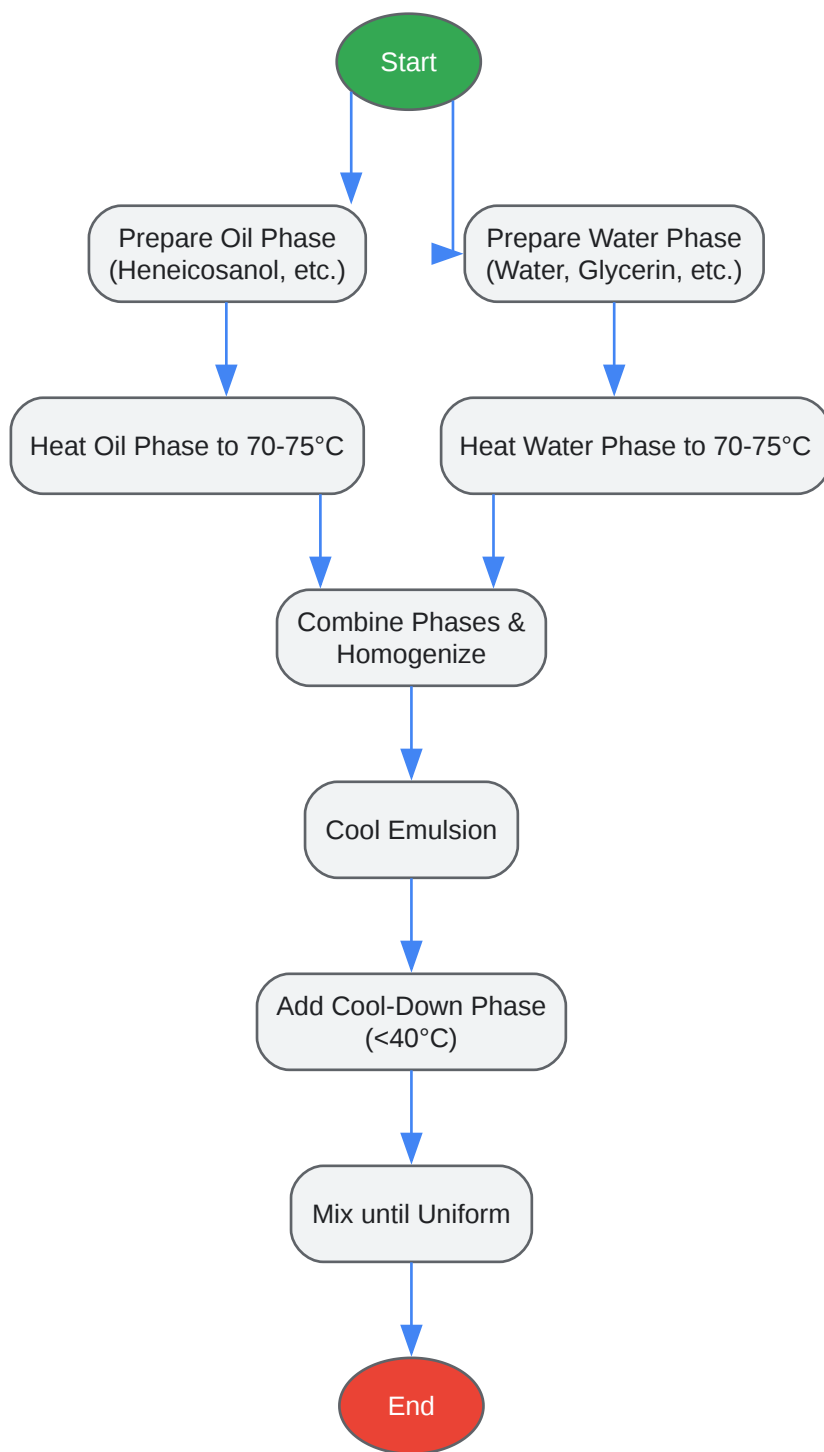
- Emulsifier (e.g., Ceteareth-20): 2-4% (w/w)
- Water Phase:
 - Deionized Water: q.s. to 100%
 - Glycerin: 3-5% (w/w)
 - Xanthan Gum: 0.2-0.5% (w/w)
- Cool-Down Phase:
 - Preservative (e.g., Phenoxyethanol): 0.5-1% (w/w)
 - Fragrance/Essential Oil: As desired
 - Actives: As desired

Procedure:

- Preparation of Phases:
 - In a suitable vessel, combine all ingredients of the oil phase. Heat to 70-75°C with gentle stirring until all components are melted and uniform.
 - In a separate vessel, combine the water and glycerin of the water phase and heat to 70-75°C. Disperse the xanthan gum into the heated water-glycerin mixture with high-speed stirring until fully hydrated and a uniform gel is formed.
- Emulsification:
 - Slowly add the heated oil phase to the heated water phase under continuous high-shear homogenization.
 - Continue homogenization for 5-10 minutes to form a stable emulsion.
- Cooling:
 - Switch to gentle stirring and begin cooling the emulsion.

- Addition of Cool-Down Phase:
 - Once the emulsion has cooled to below 40°C, add the preservative, fragrance, and any heat-sensitive active ingredients.
 - Continue gentle stirring until the cream is uniform and has reached room temperature.
- Final Adjustments:
 - Check the pH of the final formulation and adjust if necessary to the desired range (typically 5.5-6.5 for skin products).

The following workflow diagram illustrates the emulsion preparation process.



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Workflow for Oil-in-Water Emulsion Preparation.

In Vitro Evaluation of Skin Barrier Enhancement

This protocol describes an in vitro method to assess the effect of a **Heneicosanol**-containing formulation on skin barrier integrity using a reconstructed human epidermis (RHE) model.

Materials:

- Reconstructed human epidermis (RHE) tissue models
- Assay medium
- Test formulation (from Protocol 5.1) and vehicle control
- Triton X-100 (positive control for irritation)
- MTT reagent (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide)
- Isopropanol
- 96-well plates
- Plate reader

Procedure:

- Tissue Equilibration: Upon receipt, place the RHE tissues in a 6-well plate with assay medium and incubate for 24 hours at 37°C and 5% CO₂.
- Treatment Application:
 - Apply a defined amount (e.g., 2 mg/cm²) of the test formulation, vehicle control, and positive control to the surface of the RHE tissues.
 - Incubate for a specified period (e.g., 24 hours).
- MTT Assay for Tissue Viability:
 - After incubation, wash the tissues to remove the applied substances.
 - Transfer the tissues to a new 24-well plate containing MTT solution (1 mg/mL in assay medium).

- Incubate for 3 hours at 37°C and 5% CO₂.
- After incubation, transfer the tissues to a new 24-well plate and add isopropanol to each well to extract the formazan.
- Shake for 2 hours at room temperature to ensure complete extraction.
- Transfer the extract to a 96-well plate and measure the absorbance at 570 nm using a plate reader.
- Data Analysis:
 - Calculate the percentage of tissue viability relative to the negative control (untreated or vehicle-treated). A higher viability for the test formulation compared to the vehicle may indicate a protective effect.

In Vivo Evaluation of Skin Hydration and Transepidermal Water Loss (TEWL)

This protocol outlines a clinical study design to evaluate the efficacy of a **Heneicosanol**-containing formulation on skin hydration and barrier function.

Study Design:

- Subjects: A panel of healthy volunteers with normal to dry skin.
- Test Sites: Designated areas on the volar forearm.
- Products: Test formulation (from Protocol 5.1) and a vehicle control.
- Duration: 4 weeks, with measurements at baseline, week 2, and week 4.
- Instrumentation: Corneometer® for skin hydration and Tewameter® for TEWL.

Procedure:

- Acclimatization: Subjects acclimatize to the controlled environment (e.g., 20-22°C, 40-60% relative humidity) for at least 20 minutes before measurements.

- **Baseline Measurements:** At the start of the study (Day 0), measure baseline skin hydration and TEWL at the designated test sites.
- **Product Application:** Subjects apply the assigned products to the respective test sites twice daily for the duration of the study.
- **Follow-up Measurements:** Repeat the skin hydration and TEWL measurements at week 2 and week 4, ensuring subjects have not applied the product for at least 12 hours prior to the measurement.
- **Data Analysis:**
 - Calculate the mean change from baseline for both skin hydration and TEWL for each product.
 - Perform statistical analysis (e.g., t-test or ANOVA) to determine the significance of the changes and to compare the efficacy of the test formulation against the vehicle control.

Quantitative Data Summary

Currently, there is a lack of publicly available quantitative clinical data specifically for **Heneicosanol**. The following table provides a qualitative summary of the expected effects based on the properties of long-chain fatty alcohols and provides hypothetical quantitative data for illustrative purposes.

Parameter	Test Formulation (with Heneicosanol)	Vehicle Control	Expected Outcome
Skin Hydration (Corneometer units)	Increased hydration over time	Minimal change	Statistically significant increase compared to baseline and vehicle.
Hypothetical Data (4 weeks)	+25% from baseline	+5% from baseline	p < 0.05
TEWL (g/m ² /h)	Decreased TEWL over time	Minimal change	Statistically significant decrease compared to baseline and vehicle.
Hypothetical Data (4 weeks)	-15% from baseline	-2% from baseline	p < 0.05
Skin Smoothness (Visual/Instrumental)	Improved smoothness	No significant change	Noticeable improvement in skin texture.
Formulation Viscosity (cP)	Higher viscosity	Lower viscosity	Contributes to a stable and rich cream consistency.

Safety and Regulatory Information

Heneicosanol is generally considered safe for use in cosmetic products.[2] As a long-chain fatty alcohol, it has a low potential for skin irritation and sensitization. Safety data sheets for **Heneicosanol** indicate that it is not classified as hazardous.[2]

- CIR (Cosmetic Ingredient Review): While a specific CIR report for **Heneicosanol** was not found, the CIR has reviewed other long-chain fatty alcohols (e.g., Behenyl Alcohol) and found them safe for use in cosmetics.[7]
- EU Cosmetic Regulation (EC) No 1223/2009: **Heneicosanol** is not listed on the annexes of prohibited or restricted substances, meaning its use is not currently limited by specific regulations in the EU.[11]

- FDA: In the United States, cosmetic ingredients, with the exception of color additives, do not require premarket approval from the FDA. However, they must be safe for consumers under labeled or customary conditions of use.

Conclusion

Heneicosanol is a valuable multifunctional ingredient in cosmetic formulations, contributing to the product's sensory properties, stability, and efficacy. Its primary role as an emollient and skin barrier-supporting agent makes it particularly suitable for products aimed at moisturizing and protecting the skin. The provided protocols offer a framework for formulating with

Heneicosanol and evaluating its benefits. Further clinical studies are warranted to generate specific quantitative data on the efficacy of **Heneicosanol** in improving skin hydration and barrier function.

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